

An In-depth Technical Guide to Dimethyl 2-diazomalonate (CAS 6773-29-1)

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Compound of Interest

Compound Name: *Dimethyl diazomalonate*

Cat. No.: *B1581337*

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Abstract

Dimethyl 2-diazomalonate (CAS 6773-29-1) is a highly versatile and reactive precursor for the synthesis of complex organic molecules.^[1] As a stabilized diazo compound, it serves as a safer and more manageable alternative to simpler, more explosive diazoalkanes, making it a valuable reagent in organic synthesis.^[1] This guide provides a comprehensive overview of its chemical and physical properties, associated hazards, and detailed experimental protocols for its synthesis and common applications, including cyclopropanation and C-H insertion reactions.

Chemical and Physical Properties

Dimethyl 2-diazomalonate is a colorless to slightly yellow liquid with a pungent odor.^[2] It is soluble in organic solvents such as diethyl ether and dichloromethane and can be decomposed by water.^[2]

| Property | Value | Source |
|-------------------|-----------------------|---|
| CAS Number | 6773-29-1 | [1] [2] [3] [4] [5] [6] [7] |
| Molecular Formula | C5H6N2O4 | [4] [5] [8] |
| Molecular Weight | 158.11 g/mol | [1] [4] [5] |
| Boiling Point | 50-52 °C at 1 Torr | [2] |
| Storage Condition | Room Temperature, dry | [2] |

Hazards and Safety Information

Dimethyl 2-diazomalonate is classified as a hazardous substance and should be handled with appropriate safety precautions in a well-ventilated fume hood.

GHS Classification:[\[8\]](#)

- Acute toxicity, oral (Category 4), H302
- Skin corrosion/irritation (Category 2), H315
- Serious eye damage/eye irritation (Category 2A), H319
- Specific target organ toxicity, single exposure; Respiratory tract irritation (Category 3), H335

Hazard Statements:[\[8\]](#)

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements:[\[8\]](#)

- P280: Wear protective gloves/protective clothing/eye protection/face protection.

- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

For detailed safety information, please refer to the Safety Data Sheet (SDS).[\[8\]](#)

Experimental Protocols

Synthesis of Dimethyl 2-diazomalonate

A common and well-established method for the laboratory synthesis of dimethyl 2-diazomalonate is the diazo-transfer reaction.[\[1\]](#)

Materials:

- 4-acetamidobenzenesulfonyl azide
- Acetonitrile
- Triethylamine
- Dimethyl malonate
- Petroleum ether
- Ethyl ether

Procedure:[\[2\]](#)

- To a 500-mL round-bottomed flask equipped with a large magnetic stirring bar, add 4-acetamidobenzenesulfonyl azide (72.3 mmol), acetonitrile (250 mL), and triethylamine (76.5 mmol).
- Cool the reaction mixture to 0°C in an ice bath.
- Slowly add dimethyl malonate (72.0 mmol) over 3–5 minutes using a syringe.
- Maintain the reaction mixture at 0°C for 10 minutes, then stir at room temperature for 17 hours.

- A thick white precipitate will form. Remove the precipitate by filtration through a Büchner filter.
- Wash the filter cake with a 1:1 mixture of petroleum ether and ethyl ether (200 mL).
- Concentrate the resulting filtrates by rotary evaporation under reduced pressure to yield a yellow oil.
- Remove the solid 4-acetamidobenzenesulfonamide by repeated trituration and filtration of the oil with a 1:1 petroleum ether and ethyl ether mixture (6 x 50 mL).
- Concentrate all filtrates by rotary evaporation under reduced pressure to obtain the crude diazo product as a yellow oil.
- Purify the crude product by distillation to yield dimethyl 2-diazomalonate as a bright yellow oil.



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Synthesis of Dimethyl 2-diazomalonate.

Rhodium-Catalyzed Cyclopropanation of Styrene

Dimethyl 2-diazomalonate is a key reagent for the cyclopropanation of alkenes, such as styrene, in the presence of a rhodium catalyst.

Materials:[4]

- Dimethyl 2-diazomalonate
- Dichloromethane (CH₂Cl₂)

- Rh2(4S-BNAZ)4 catalyst
- Styrene

Procedure:[4]

- Prepare a solution of dimethyl 2-diazomalonate (0.39 mmol) in dichloromethane (2 mL).
- In a separate flask, prepare a refluxing solution of Rh2(4S-BNAZ)4 (1.0 mol %) and styrene (3.9 mmol) in dichloromethane (4 mL).
- Add the **dimethyl diazomalonate** solution to the refluxing catalyst and styrene solution via a syringe pump at a rate of 1.0 mL/hr over 2 hours.
- After the addition is complete, continue to stir the reaction mixture at reflux for an additional 30 minutes to ensure complete reaction.
- Cool the mixture to room temperature.
- Pass the reaction mixture through a short silica plug, and wash the plug with dichloromethane (40 mL).
- Remove the solvent under reduced pressure to obtain the desired cyclopropane product.



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Cyclopropanation of Styrene.

Biological Activity and Signaling Pathways

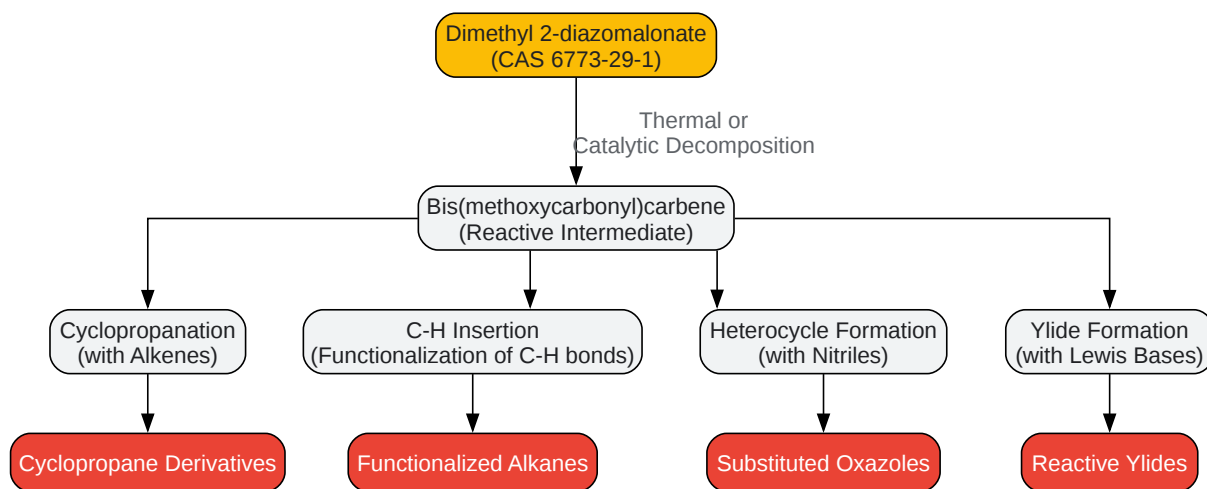
Dimethyl 2-diazomalonate is primarily utilized as a reagent in organic synthesis for the formation of carbon-carbon bonds. As a synthetic intermediate, it is not typically associated with

direct biological activity or interaction with specific signaling pathways in the context of drug development. Its utility lies in the construction of more complex molecules that may possess biological activity. There are no known signaling pathways directly modulated by dimethyl 2-diazomalonate.

Applications in Synthesis

The primary application of dimethyl 2-diazomalonate is as a precursor to bis(methoxycarbonyl)carbene, a reactive intermediate generated under thermal or catalytic conditions.^[1] This carbene can be trapped by a variety of substrates.

- **Cyclopropanation:** In the presence of transition metal catalysts like dirhodium(II) acetate, it readily participates in cyclopropanation reactions with alkenes to form synthetically valuable cyclopropane derivatives.^[1]
- **C-H Insertion:** The carbene can insert into C-H bonds, allowing for the direct functionalization of otherwise unreactive sites.^[1]
- **Heterocycle Formation:** A rhodium-catalyzed reaction between dimethyl 2-diazomalonate and a nitrile, like benzonitrile, provides an efficient route to synthesize substituted oxazoles.^[1]
- **Ylide Formation:** When the carbene generated from this compound reacts with a Lewis base containing a heteroatom (e.g., S, O, N), an ylide is formed. These ylides are themselves reactive intermediates that can undergo further transformations.^[1]



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Synthetic Applications of Dimethyl 2-diazomalonate.

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